

# An In-depth Technical Guide to Heptyl Hexanoate

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## Compound of Interest

Compound Name: *Heptyl hexanoate*

Cat. No.: *B1593790*

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## Abstract

**Heptyl hexanoate** (C<sub>13</sub>H<sub>26</sub>O<sub>2</sub>) is an ester recognized for its characteristic fruity and waxy aroma, reminiscent of green, sappy notes.<sup>[1]</sup> This technical guide provides a comprehensive overview of its molecular and physicochemical properties, detailed experimental protocols for its synthesis and analysis, and insights into its applications, primarily in the flavor and fragrance industries. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and other scientific disciplines where this compound may be of interest.

## Molecular and Physicochemical Properties

**Heptyl hexanoate** is systematically known as **heptyl hexanoate**.<sup>[2]</sup> Key identifiers and properties are summarized in the tables below.

### Table 1: Compound Identification

Identifier	Value
IUPAC Name	heptyl hexanoate[2]
Synonyms	Heptyl caproate, n-Heptyl hexanoate, Hexanoic acid, heptyl ester[1][2]
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O <sub>2</sub> [2]
CAS Number	6976-72-3[2]
EINECS Number	230-239-8[2]
PubChem CID	81464[2]
SMILES	CCCCCCCCOC(=O)CCCC[2]
InChIKey	QEKC BKVWQYEUGY-UHFFFAOYSA-N[2]

**Table 2: Physicochemical Properties**

Property	Value
Molecular Weight	214.34 g/mol [2]
Appearance	Colorless clear liquid (estimated)[1]
Odor	Green, sappy, damp, freshly bruised mallow or dock leaves[1]
Boiling Point	259.00 °C at 760.00 mm Hg[1]
Melting Point	-34.40 °C at 760.00 mm Hg[1]
Flash Point	229.00 °F (109.44 °C) TCC[3]
Density	0.85900 to 0.86500 g/cm <sup>3</sup> at 25.00 °C[3]
Refractive Index	1.42100 to 1.42700 at 20.00 °C[3]
Vapor Pressure	0.014000 mmHg at 25.00 °C (estimated)[1]
Solubility	Soluble in alcohol; water solubility is 1.132 mg/L at 25 °C (estimated)[1]
logP (o/w)	5.371 (estimated)[1]

## Experimental Protocols

### Synthesis of Heptyl Hexanoate via Fischer Esterification

The most common method for synthesizing **heptyl hexanoate** is through the Fischer esterification of hexanoic acid with heptanol, using an acid catalyst.

Materials:

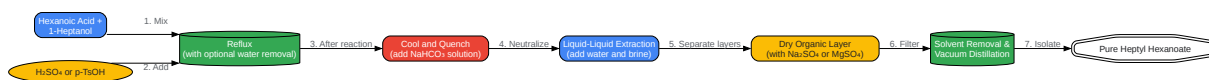
- Hexanoic acid
- 1-Heptanol
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or p-Toluenesulfonic acid (p-TsOH)
- Toluene (optional, for azeotropic removal of water)
- 5% Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated Sodium Chloride (Brine) solution
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Dichloromethane or Diethyl Ether (for extraction)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Dean-Stark apparatus (optional)
- Rotary evaporator
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, combine hexanoic acid (1.0 equivalent) and 1-heptanol (1.2 equivalents). The use of excess alcohol helps to drive the equilibrium towards the product.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid (typically 1-2 mol% of the limiting reagent) to the reaction mixture.
- **Reflux:** If using a Dean-Stark apparatus to remove the water byproduct, fill the side arm with toluene and add toluene to the reaction flask. Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up and Neutralization:** After the reaction is complete (typically after several hours), allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel. Slowly add a 5% aqueous solution of sodium bicarbonate to neutralize the excess acid catalyst and unreacted hexanoic acid. Be cautious of CO<sub>2</sub> evolution. Continue adding the bicarbonate solution until effervescence ceases.
- **Extraction and Washing:** Wash the organic layer sequentially with water and then with a saturated brine solution to aid in phase separation.
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent (if any) using a rotary evaporator.
- **Purification:** The crude **heptyl hexanoate** can be purified by vacuum distillation.<sup>[4]</sup>



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Fischer Esterification Workflow for **Heptyl Hexanoate** Synthesis.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly effective technique for the identification and quantification of volatile compounds like **heptyl hexanoate**.

Instrumentation and Conditions (Typical):

- Gas Chromatograph: A standard GC system coupled to a Mass Spectrometer.
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm I.D., 0.25 µm film thickness), is commonly used for analyzing fruit esters.
- Injection: Splitless injection is often preferred for trace analysis.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
  - Initial temperature: 40-60°C, hold for 2-5 minutes.
  - Ramp: Increase at a rate of 5-10°C/min to a final temperature of 250-280°C.
  - Final hold: Hold at the final temperature for 5-10 minutes.
- Mass Spectrometer:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-500.

#### Sample Preparation:

For pure samples, dilute in a suitable solvent like hexane or dichloromethane before injection. For complex matrices such as food or fragrance samples, a sample preparation technique like liquid-liquid extraction (LLE) or solid-phase microextraction (SPME) may be necessary to isolate the volatile components.

## Applications

The primary application of **heptyl hexanoate** is in the flavor and fragrance industry. Its fruity and green aroma profile makes it a valuable ingredient in:

- **Fragrances:** Used in perfumes, colognes, and personal care products to impart fresh and fruity notes.
- **Flavors:** Incorporated into food products to enhance or create fruity and waxy flavor profiles. It has been identified as a volatile component in some fruits.[\[1\]](#)

## Safety and Handling

**Heptyl hexanoate** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

## Conclusion

**Heptyl hexanoate** is a significant ester with well-characterized physicochemical properties. Its synthesis is readily achievable through standard esterification procedures, and its analysis is effectively performed using GC-MS. The information provided in this guide offers a solid foundation for researchers and scientists working with this compound in various applications, from flavor and fragrance creation to its potential use as a building block in more complex organic syntheses.

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